

Application Notes and Protocols for IRF1-IN-2

Treatment of Primary Cells

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Compound of Interest

Compound Name: IRF1-IN-2

Cat. No.: B321298

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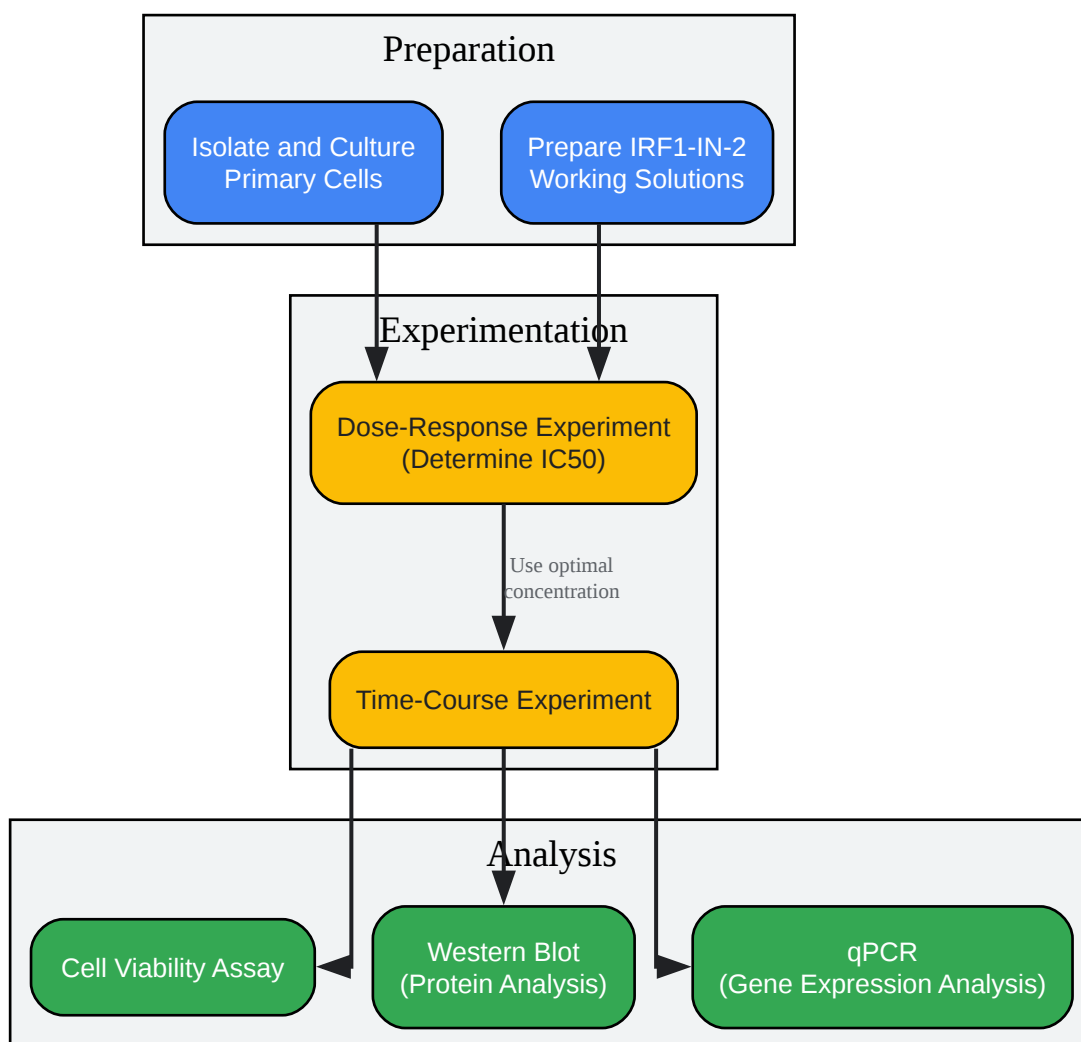
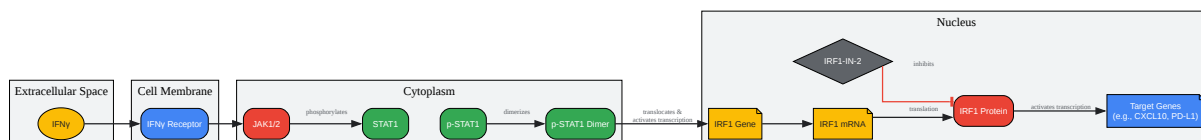
Introduction

Interferon Regulatory Factor 1 (IRF1) is a critical transcription factor that plays a central role in the innate immune response, cell proliferation, and apoptosis. It is activated by a variety of stimuli, including interferons, cytokines, and pathogen-associated molecular patterns (PAMPs). Upon activation, IRF1 translocates to the nucleus and binds to specific DNA sequences known as interferon-stimulated response elements (ISREs), leading to the transcription of a wide array of target genes involved in antiviral defense, inflammation, and tumor suppression.^{[1][2][3][4][5]} Dysregulation of the IRF1 signaling pathway has been implicated in various diseases, including autoimmune disorders and cancer.^{[4][6]}

IRF1-IN-2 is a potent and selective small molecule inhibitor of IRF1. It is designed to interfere with the transcriptional activity of IRF1, thereby modulating the expression of its downstream target genes. These application notes provide a detailed protocol for the treatment of primary cells with **IRF1-IN-2**, including methods for determining optimal treatment conditions and assessing the biological effects of the inhibitor.

IRF1 Signaling Pathway

The following diagram illustrates the simplified signaling pathway leading to IRF1 activation and its subsequent downstream effects. **IRF1-IN-2** is designed to inhibit the transcriptional activity of IRF1 in the nucleus.



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